

# 1,7-Heptanediamine incompatible chemicals acids

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## Compound Focus: 1,7-Heptanediamine

CAS No.: 646-19-5

Cat. No.: S605898

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## Chemical Profile & Hazards

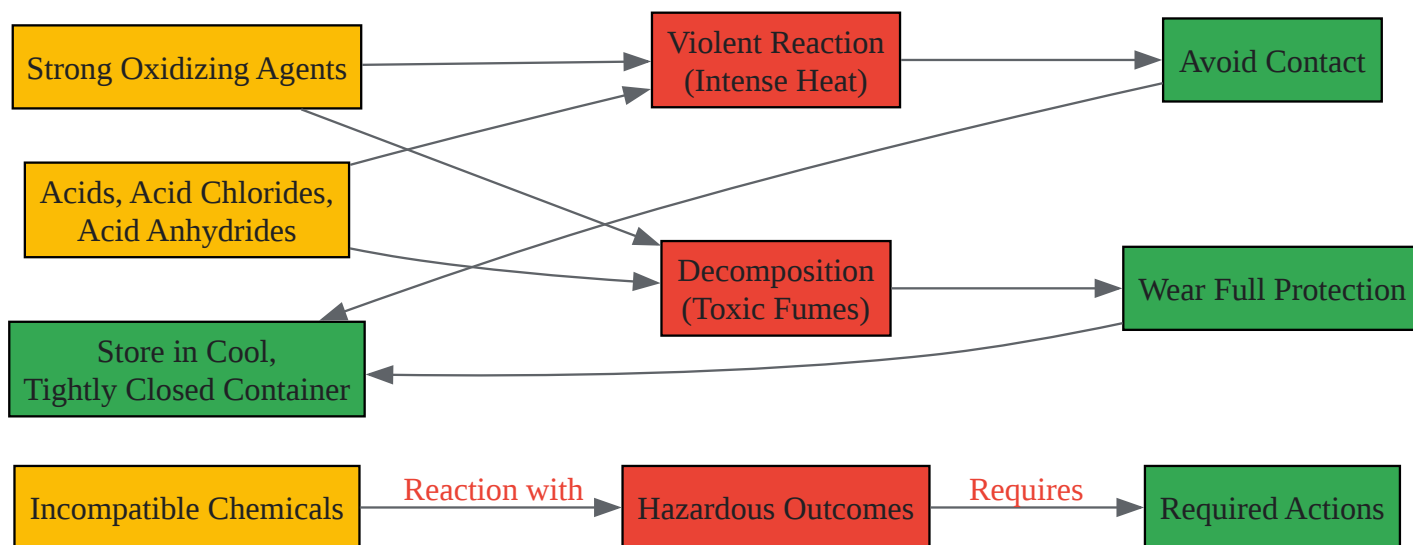
The table below summarizes the identification and hazard information for **1,7-Heptanediamine** [1] [2] [3].

Property	Description
CAS Number	646-19-5 [1] [2]
Molecular Formula	C <sub>7</sub> H <sub>18</sub> N <sub>2</sub> [1] [2]
Synonym(s)	Heptamethylenediamine, 1,7-Diaminoheptane [1] [2] [4]
Signal Word	Danger [1] [3]
Hazard Statements	H314: Causes severe skin burns and eye damage. H318: Causes serious eye damage [1] [3].

## Incompatible Chemicals & Handling

**1,7-Heptanediamine** is **air-sensitive** and reacts dangerously with several common chemical classes [1] [3].

The following diagram outlines the key hazard scenarios arising from these incompatibilities:



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## Safety Data Sheet (SDS) Reference

For comprehensive handling, the SDS recommends the following personal protective equipment (PPE) and storage conditions [3]:

- Eye/Face Protection: Face shield and safety glasses.
- Skin Protection: Wear gloves. Nitrile rubber is a recommended material, with a minimum layer thickness of 0.4 mm for full contact.
- Body Protection: A complete suit protecting against chemicals.
- Respiratory Protection: In places without adequate ventilation, use a full-face supplied air respirator.
- **Storage:** Keep the container tightly closed in a cool, dry, and well-ventilated place, away from incompatible materials [3].

## First Aid Measures

If exposure occurs, take the following actions and **immediately call a poison center or doctor** [3]:

- **Inhalation:** Move the person into fresh air.
- **Skin Contact:** Take off contaminated clothing and shoes immediately. Wash skin with plenty of soap and water.
- **Eye Contact:** Rinse cautiously with water for several minutes (at least 15 minutes). Remove contact lenses if present and easy to do. Continue rinsing.

## Suggestions for Further Research

The search results provide safety data but lack specific experimental case studies. To build a more comprehensive knowledge base, you could:

- **Consult Specialized Databases:** Search directly in **scientific databases like PubMed or Scopus** for research articles on the reactivity of aliphatic diamines.
- **Review Industry Guidelines:** Look for **general laboratory safety manuals and chemical compatibility charts** from authoritative sources (e.g., National Fire Protection Association, which assigns NFPA 704 codes as mentioned in the SDS [3]).

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## References

1. , 1 -Diaminoheptane, 98% 5 g | Buy Online | Thermo Scientific Alfa Aesar 7 [fishersci.co.uk]
2. 1,7-DIAMINOHEPTANE | 646-19-5 [chemicalbook.com]
3. 1,7-DIAMINOHEPTANE - Safety Data Sheet [chemicalbook.com]
4. heptan-1,7-diamin | C7H18N2 [chemspider.com]

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